

Benzo[c]phenanthrene-d5: A Technical Material Safety Data Guide

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Compound of Interest

Compound Name: Benzo[c]phenanthrene-d5

Cat. No.: B586120

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This technical guide provides a comprehensive overview of the material safety data for **Benzo[c]phenanthrene-d5**, a deuterated form of Benzo[c]phenanthrene. This document is intended for researchers, scientists, and professionals in drug development who may handle this compound. The information presented is a synthesis of available data for both the deuterated and non-deuterated forms of the molecule.

Section 1: Chemical and Physical Properties

Benzo[c]phenanthrene-d5 is a labeled polycyclic aromatic hydrocarbon (PAH) used in research, often as an internal standard for quantitative analysis or as a tracer in metabolic studies. The deuteration is intended to facilitate its identification and quantification in complex biological matrices.

Property	Value	Source
Molecular Formula	C ₁₈ H ₇ D ₅	
Molecular Weight	233.32 g/mol	[1][2]
CAS Number	1795011-61-8	[2][3]
Appearance	Pale Yellow Solid	[1]
Melting Point	62-64°C	[1]
Solubility	Soluble in nonpolar organic solvents.	[4]
Storage Temperature	4°C	[1][3]
Shipping Temperature	Room Temperature	[3]

Section 2: Hazard Identification and Toxicological Data

The toxicological data for **Benzo[c]phenanthrene-d5** is limited. Therefore, the hazard profile is primarily based on the data for the parent compound, Benzo[c]phenanthrene.

Benzo[c]phenanthrene is classified as a Group 2B carcinogen by the International Agency for Research on Cancer (IARC), meaning it is possibly carcinogenic to humans.[5] It is also known to be a skin and strong eye irritant and may be harmful if ingested, inhaled, or absorbed through the skin.[5]

Hazard Statement	Classification
H302	Harmful if swallowed[5][6]
H312	Harmful in contact with skin[5][6]
H315	Causes skin irritation[5][6]
H319	Causes serious eye irritation[5][6]
H332	Harmful if inhaled[5][6]
H335	May cause respiratory irritation[5][6]
H341	Suspected of causing genetic defects[5]
H351	Suspected of causing cancer

Note: Hazard classifications are based on the non-deuterated Benzo[c]phenanthrene.

Section 3: Safe Handling and Experimental Protocols

Given the hazardous nature of this compound, strict adherence to safety protocols is mandatory. All handling of **Benzo[c]phenanthrene-d5** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6]

Personal Protective Equipment (PPE)

PPE	Specification
Gloves	Chemical impermeable gloves (inspected prior to use).[6]
Eye Protection	Tightly fitting safety goggles.[6]
Body Protection	Protective clothing, including a lab coat.
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate.

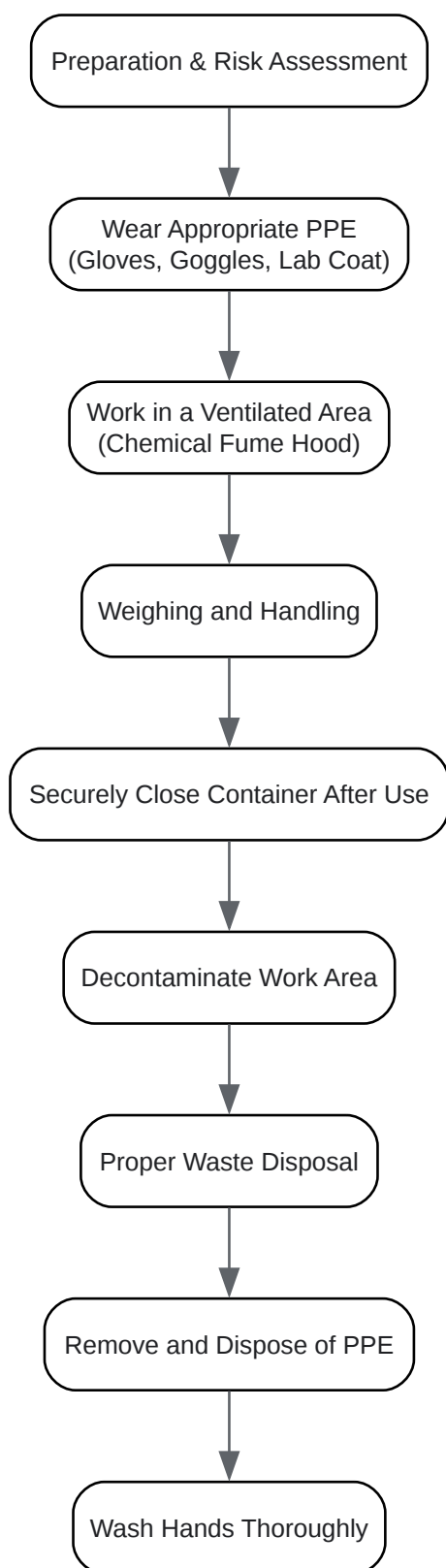
Spill and Disposal Procedures

In the event of a spill, evacuate the area and prevent further leakage if it is safe to do so.^[6] Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.^[6] Do not let the chemical enter drains.^[6] Disposal of **Benzo[c]phenanthrene-d5** and its containers must be done in accordance with local, state, and federal regulations, typically through a licensed chemical destruction facility.^[6]

Section 4: Visualized Workflows and Pathways

Safe Handling Workflow

The following diagram outlines the essential steps for the safe handling of **Benzo[c]phenanthrene-d5** in a laboratory setting.

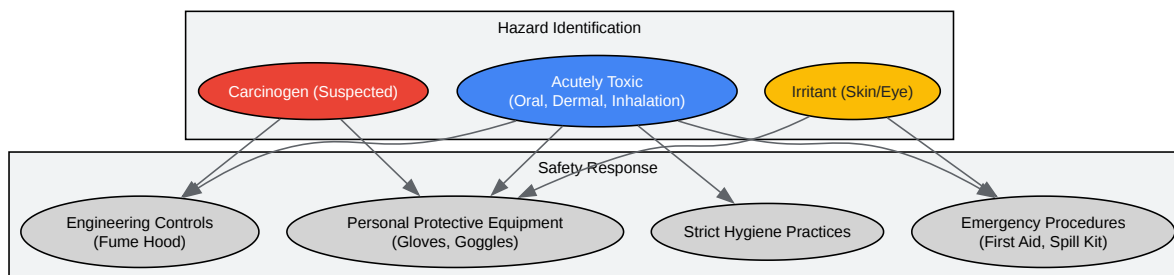


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Caption: Workflow for Safe Handling of **Benzo[c]phenanthrene-d5**.

Hazard Classification and Response Logic

This diagram illustrates the logical relationship between the hazard classifications of Benzo[c]phenanthrene and the corresponding safety responses.



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Caption: Hazard Classification and Corresponding Safety Responses.

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